

Unveiling hemi-Oxanthromicin A: A Technical Guide to its Microbial Origin and Chemistry

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Compound of Interest

Compound Name: *hemi-Oxanthromicin A*

Cat. No.: B3025713

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This technical guide provides an in-depth overview of **hemi-Oxanthromicin A**, a polyketide metabolite, for researchers, scientists, and drug development professionals. The document details the producing organism, experimental protocols for its isolation and characterization, and available spectroscopic data.

Producing Organism

hemi-Oxanthromicin A is produced by a soil-derived bacterium, *Streptomyces* sp. strain MST-134270. This strain was isolated from a soil sample collected near Pamplona, Spain[1].

Streptomyces is a well-known genus of Gram-positive bacteria, famous for its ability to produce a wide array of secondary metabolites with diverse biological activities, including many clinically important antibiotics.

Experimental Protocols

The following sections outline the key experimental procedures for the cultivation of *Streptomyces* sp. MST-134270 and the isolation of **hemi-Oxanthromicin A**, based on available literature.

Cultivation of *Streptomyces* sp. MST-134270

A detailed protocol for the cultivation of *Streptomyces* sp. MST-134270 is provided below.

Table 1: Cultivation Parameters for Streptomyces sp. MST-134270

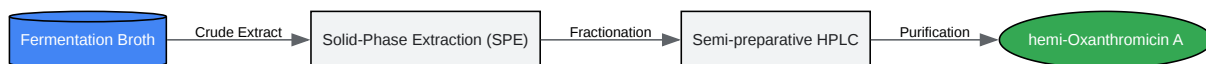
Parameter	Value/Description
Organism	Streptomyces sp. MST-134270
Incubation Time	10 days
Temperature	28 °C

Further details on the specific fermentation medium composition are not fully available in the referenced literature. General protocols for the cultivation of Streptomyces species often involve the use of nutrient-rich media to support growth and secondary metabolite production.

Isolation of hemi-Oxanthromicin A

The isolation of **hemi-Oxanthromicin A** from the culture broth of Streptomyces sp. MST-134270 involves a multi-step purification process.

Experimental Workflow for Isolation:



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Caption: Isolation workflow for **hemi-Oxanthromicin A**.

The process begins with the fermentation broth of the cultured Streptomyces sp. MST-134270. The crude extract is first subjected to Solid-Phase Extraction (SPE) for initial fractionation. The resulting fractions are then further purified using semi-preparative High-Performance Liquid Chromatography (HPLC) to yield pure **hemi-Oxanthromicin A**.

Quantitative Data

Currently, detailed quantitative data such as fermentation titers and percentage yields for **hemi-Oxanthromicin A** are not extensively reported in the available scientific literature.

Spectroscopic Data

The structural elucidation of **hemi-Oxanthromicin A** was achieved through mass spectrometry.

Table 2: Mass Spectrometry Data for **hemi-Oxanthromicin A**

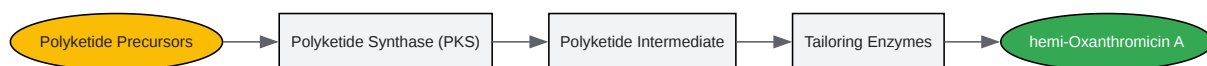
Technique	Ionization Mode	Observed m/z
High-Resolution Electrospray Ionization Mass Spectrometry (HRESI-MS)	Negative	$[M-H]^-$

Detailed 1H and ^{13}C Nuclear Magnetic Resonance (NMR) data for **hemi-Oxanthromicin A** are not explicitly provided in the primary literature.

Biosynthetic Pathway

The biosynthetic pathway for **hemi-Oxanthromicin A** has not yet been fully elucidated. As a polyketide, its biosynthesis is presumed to follow the general mechanism of polyketide synthases (PKSs), which involves the sequential condensation of small carboxylic acid units. The specific enzymes and genetic clusters responsible for the biosynthesis of the oxanthromicin class of compounds remain a subject for further research.

Proposed General Biosynthetic Relationship:



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Caption: Putative biosynthetic scheme for **hemi-Oxanthromicin A**.

This guide consolidates the current knowledge on **hemi-Oxanthromicin A**. Further research is required to fully characterize its biosynthetic pathway, optimize its production, and explore its full therapeutic potential.

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References

- 1. Frontiers | Antimicrobial Activity and Identification of the Biosynthetic Gene Cluster of X-14952B From Streptomyces sp. 135 [frontiersin.org]
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